

In-depth Technical Guide: Physicochemical Properties of N'-Boc-N-(Gly-Oleoyl)-Lys

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N'-Boc-N-(Gly-Oleoyl)-Lys

Cat. No.: B15621670

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **N'-Boc-N-(Gly-Oleoyl)-Lys**, a key intermediate in the synthesis of lipidated peptides and drug delivery systems.

Core Physicochemical Data

The fundamental molecular characteristics of **N'-Boc-N-(Gly-Oleoyl)-Lys** are summarized below. This data is critical for experimental design, analytical method development, and stoichiometric calculations in synthetic protocols.

Parameter	Value	Reference
Chemical Formula	C ₃₁ H ₅₇ N ₃ O ₆	[1][2][3]
Molecular Weight	567.80 g/mol	[1][2]
Exact Mass	567.4247 u	[3]
CAS Number	2353409-71-7	[1][2][3]

Elemental Composition

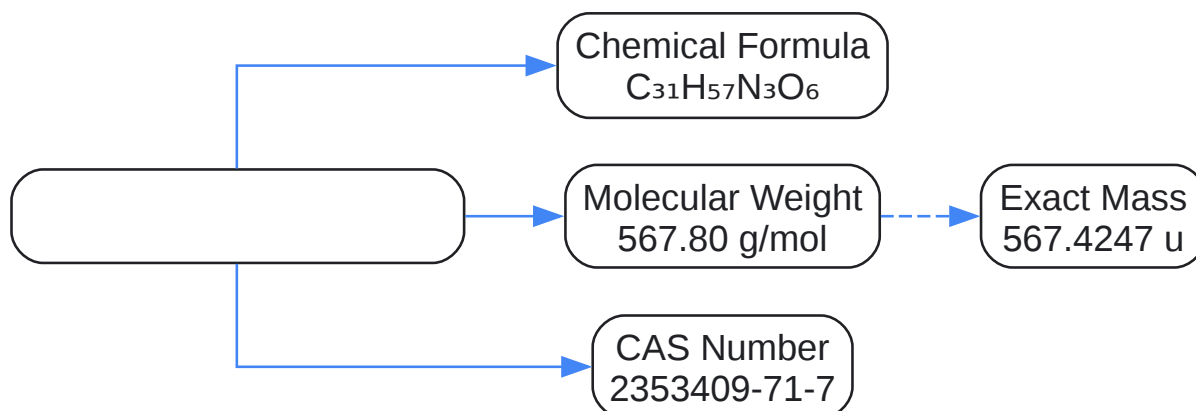
A detailed breakdown of the elemental composition of **N'-Boc-N-(Gly-Oleoyl)-Lys** is provided for applications requiring elemental analysis.

Element	Symbol	Atomic Mass (g/mol)	Count	Molar Mass (g/mol)	Mass Percentage (%)
Carbon	C	12.011	31	372.341	65.57
Hydrogen	H	1.008	57	57.456	10.12
Nitrogen	N	14.007	3	42.021	7.40
Oxygen	O	15.999	6	95.994	16.91
Total		567.812		100.00	

Note: The total molecular weight calculated from elemental composition may vary slightly from the reported molecular weight due to isotopic distribution.

Logical Representation of Molecular Information

The following diagram illustrates the relationship between the compound's identity and its fundamental physicochemical properties.



[Click to download full resolution via product page](#)

Caption: Relationship between **N'-Boc-N-(Gly-Oleoyl)-Lys** and its key identifiers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N'-Boc-N-(Gly-Oleoyl)-Lys, CAS 2353409-71-7 | AxisPharm [axispharm.com]
- 2. N'-Boc-N-(Gly-Oleoyl)-Lys, 2353409-71-7 | BroadPharm [broadpharm.com]
- 3. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Physicochemical Properties of N'-Boc-N-(Gly-Oleoyl)-Lys]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15621670#molecular-weight-of-n-boc-n-gly-oleoyl-lys>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

